

Limited Research Available for Dicresulene Diammonium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicresulene diammonium*

Cat. No.: *B10829876*

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An in-depth review of publicly available scientific literature reveals a significant scarcity of dedicated research on **Dicresulene diammonium**. The compound is primarily identified as an impurity of Policresulen, a substance with documented hemostatic, antimicrobial, and antiviral properties.[1] Due to this limited focus, a comprehensive technical guide with detailed experimental protocols, extensive quantitative data, and established signaling pathways specifically for **Dicresulene diammonium** cannot be constructed at this time.

Available information suggests that Dicresulene is a component in traditional Chinese and Western medicine for treating leukoplakia of the vagina.[1] Furthermore, "dicresulene" is listed as an impurity of Policresulen and is noted for its use in veterinary medicine to treat conditions such as purulent endometritis and bovine mastitis.[2]

No preclinical or clinical studies focusing specifically on the pharmacokinetics, pharmacodynamics, or mechanism of action of **Dicresulene diammonium** were identified in the current literature search. The primary context of its mention is in relation to the quality and purity of Policresulen preparations.

Given the lack of specific research, it is not possible to provide structured tables of quantitative data, detailed experimental methodologies, or diagrams of signaling pathways as requested. The available information is insufficient to fulfill the core requirements for an in-depth technical guide on **Dicresulene diammonium**. Further research is needed to elucidate the specific biological activities and potential therapeutic applications of this compound.

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References

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